

# Barium chromate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Barium chromate

Cat. No.: B076100

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## An In-depth Technical Guide to the Safety Data for **Barium Chromate**

This technical guide provides a comprehensive overview of the safety data for **barium chromate** ( $\text{BaCrO}_4$ ), a compound used in various industrial applications, including as a pigment, in pyrotechnics, and as a corrosion inhibitor.<sup>[1]</sup> Given its hazardous nature, a thorough understanding of its properties and associated safety measures is crucial for researchers, scientists, and drug development professionals. This document summarizes key quantitative data, outlines emergency procedures, and provides visual workflows for safe handling and response.

## Physicochemical Properties

**Barium chromate** is a yellow crystalline powder with the following properties:

Property	Value	Source
Molecular Formula	BaCrO <sub>4</sub>	[2]
Molar Mass	253.37 g/mol	[2]
Appearance	Yellow powder	[2]
Density	4.498 g/cm <sup>3</sup> at 15 °C	[3]
Melting Point	210 °C (decomposes)	[2]
Solubility in Water	0.2775 mg/100 mL at 20 °C	[2]
Solubility Product (Ksp)	1.17 x 10 <sup>-10</sup>	[2]
Stability	Stable under normal conditions, but may react vigorously with reducing agents.	[4]

## Toxicological Data

**Barium chromate** is recognized as a toxic and carcinogenic substance.[1][2] The hexavalent chromium component is a known human carcinogen.[1]

Parameter	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	3000 mg/kg	Rat	Oral	[4]
Carcinogenicity	Group 1: Carcinogenic to humans	-	-	
Genotoxicity	Genotoxic and cytotoxic to human lung cells.	Human lung cells	In vitro	[2][3]

Experimental Protocols:

Detailed experimental protocols for the toxicological studies of **barium chromate** are not available in standard safety data sheets. However, the determination of toxicity for heavy metal compounds generally follows established methodologies. Acute oral toxicity, for instance, is typically determined using protocols similar to the OECD Guidelines for the Testing of Chemicals, such as Test Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). These studies involve administering the substance to animals (commonly rats) in graded doses to determine the dose at which 50% of the test population succumbs.

Carcinogenicity is assessed through long-term animal studies and epidemiological data from human exposure.<sup>[5]</sup> Genotoxicity and cytotoxicity are often evaluated using in vitro methods with cell cultures, as was the case with the study on human lung cells.<sup>[6]</sup> Analytical methods such as atomic absorption spectroscopy (AAS) and inductively coupled plasma-mass spectrometry (ICP-MS) are used to measure the concentration of heavy metals in biological and environmental samples.<sup>[7][8]</sup>

## Hazard Identification and Classification

**Barium chromate** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Category	Hazard Statement
Oxidizing solids	2	H272: May intensify fire; oxidizer
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Inhalation	4	H332: Harmful if inhaled
Carcinogenicity	1A	H350: May cause cancer
Skin sensitization	-	H317: May cause an allergic skin reaction
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Sources:[2][8][9]

## Occupational Exposure Limits

To minimize the risk of occupational exposure, several organizations have established exposure limits for chromium (VI) compounds.

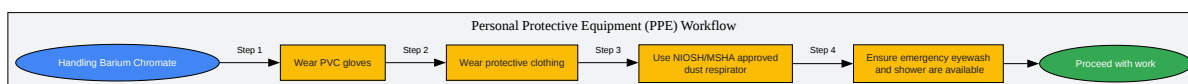
Organization	Limit Value (as Cr)	Notes
OSHA (PEL)	0.1 mg/m <sup>3</sup>	Ceiling
ACGIH (TLV)	0.05 mg/m <sup>3</sup>	TWA
NIOSH (REL)	0.001 mg/m <sup>3</sup>	Ceiling

Source:[4]

## Safety and Handling

### Personal Protective Equipment (PPE) Workflow

Proper use of personal protective equipment is essential to prevent exposure to **barium chromate**. The following diagram illustrates the recommended PPE workflow.

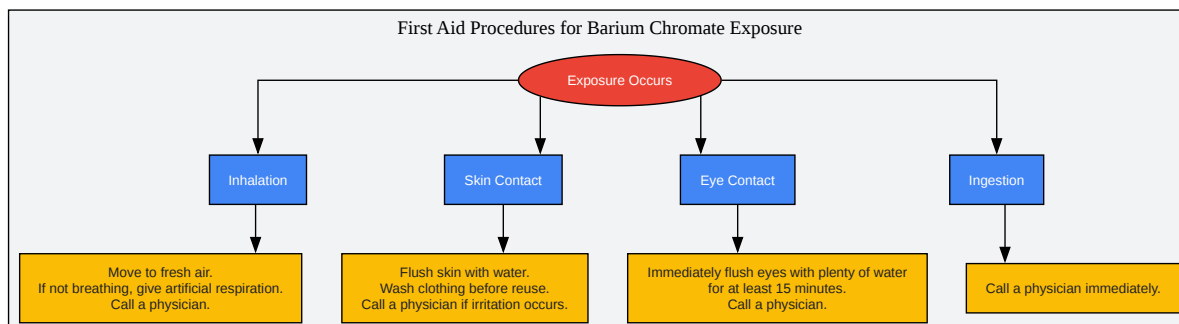


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Caption: Recommended Personal Protective Equipment Workflow.

## First Aid Measures

In case of exposure, immediate and appropriate first aid is critical.



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Caption: First Aid Procedures for Different Exposure Routes.

## Spillage and Disposal

In the event of a spill, the area should be evacuated. The spilled substance should be swept into covered containers, moistened if necessary to prevent dusting, and disposed of according to local regulations.<sup>[10]</sup> Do not let the product enter drains.<sup>[11]</sup> Waste must be disposed of as hazardous waste.

## Storage

**Barium chromate** should be stored in a dry, well-ventilated place away from direct sunlight, heat, and incompatible materials such as reducing agents.<sup>[4]</sup> Containers should be kept tightly closed and stored away from food and beverages.<sup>[4]</sup>

This guide is intended to provide essential safety information for handling **barium chromate**. It is not a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the full Safety Data Sheet (SDS) before working with this chemical.

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## References

- 1. [taylorandfrancis.com](https://www.taylorandfrancis.com) [[taylorandfrancis.com](https://www.taylorandfrancis.com)]
- 2. Barium chromate - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 3. Barium chromate | BaCrO4 | CID 25136 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 4. [sds.chemtel.net](https://sds.chemtel.net) [[sds.chemtel.net](https://sds.chemtel.net)]
- 5. [publications.iarc.who.int](https://publications.iarc.who.int) [[publications.iarc.who.int](https://publications.iarc.who.int)]
- 6. Comparison of two particulate hexavalent chromium compounds: Barium chromate is more genotoxic than lead chromate in human lung cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 8. Heavy Metals - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 9. [oxfordlabfinechem.com](https://www.oxfordlabfinechem.com) [[oxfordlabfinechem.com](https://www.oxfordlabfinechem.com)]
- 10. [chemicalbook.com](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 11. [uicinc.com](https://www.uicinc.com) [[uicinc.com](https://www.uicinc.com)]
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